

Application Notes and Protocols for WEE1-IN-10

Cell Viability Assays

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Compound of Interest

Compound Name: *WEE1-IN-10*
CAS No.: *2226938-19-6*
Cat. No.: *B15585572*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for assessing the effect of the WEE1 kinase inhibitor, **WEE1-IN-10**, on cell viability using two common colorimetric and luminescent assays: MTT and CellTiter-Glo.

Introduction to WEE1 Inhibition

WEE1 is a crucial gatekeeper of the G2/M cell cycle checkpoint, preventing entry into mitosis in the presence of DNA damage to allow for repair.^{[1][2]} By phosphorylating and inactivating cyclin-dependent kinase 1 (CDK1), WEE1 provides time for cells to maintain genomic integrity.^[1] In many cancer cells, the G1 checkpoint is defective, making them highly reliant on the G2/M checkpoint for survival.^[1] Inhibition of WEE1 forces these cells to enter mitosis prematurely with damaged DNA, leading to a form of cell death known as mitotic catastrophe. This makes WEE1 an attractive target for cancer therapy, particularly in combination with DNA-damaging agents. **WEE1-IN-10** is a small molecule inhibitor of WEE1 kinase.

Quantitative Data Summary

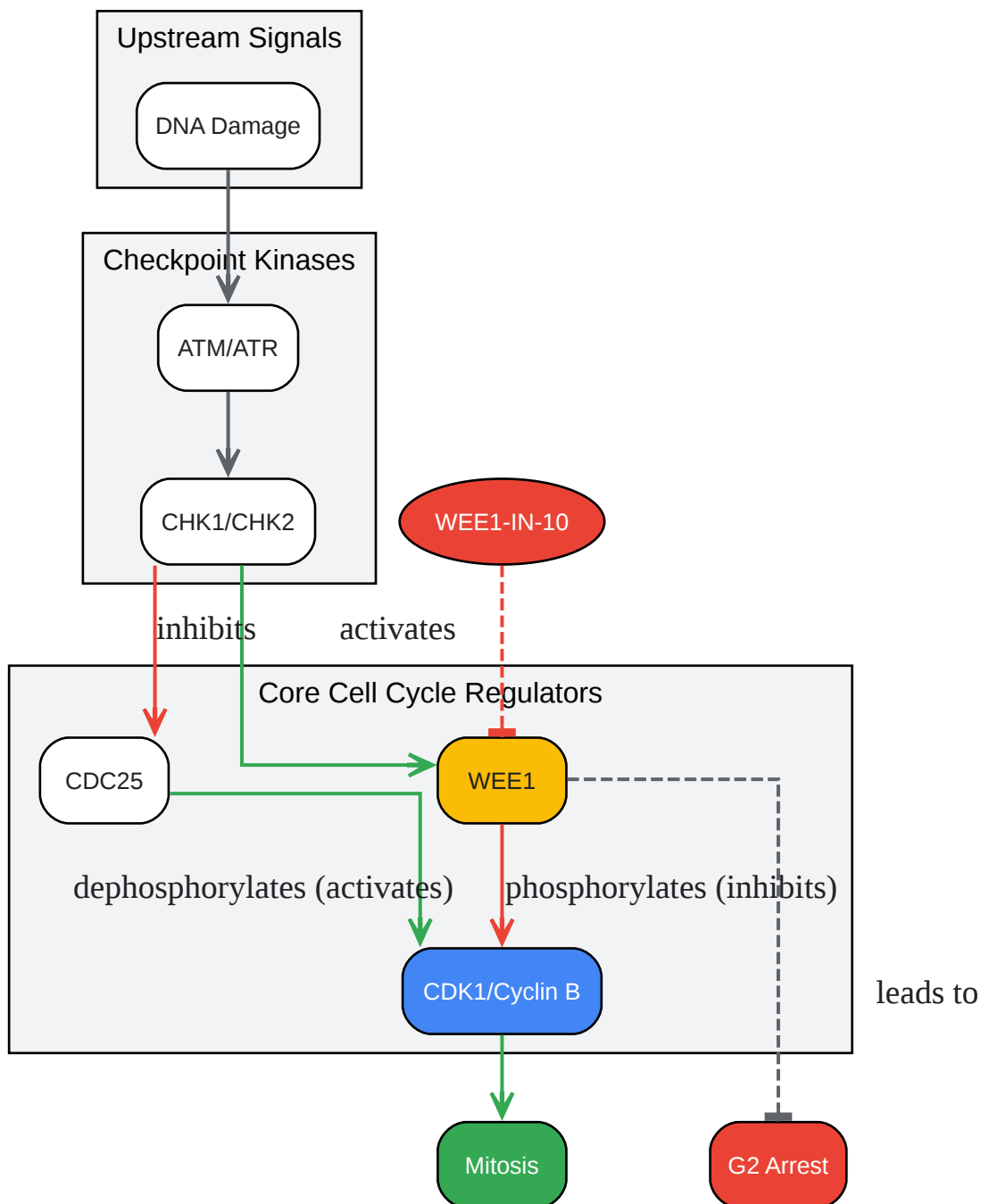
The following table summarizes the inhibitory activity of **WEE1-IN-10** and other known WEE1 inhibitors on various cancer cell lines. This data is provided for comparative purposes to aid in experimental design.

Inhibitor	Cell Line	Assay Type	IC50 / EC50 (μM)	Reference
WEE1-IN-10	LoVo (colorectal)	Not Specified	0.524	[Vendor Data]
MK-1775 (Adavosertib)	A2058 (melanoma)	CellTiter-Glo	~0.125	[3]
MK-1775 (Adavosertib)	HT-29 (colorectal)	CellTiter-Glo	~0.125	[3]
MK-1775 (Adavosertib)	LoVo (colorectal)	CellTiter-Glo	~0.040	[3]
MK-1775 (Adavosertib)	SW480 (colorectal)	MTT	0.140	[4]
MK-1775 (Adavosertib)	HT-29 (colorectal)	MTT	0.185	[4]
MK-1775 (Adavosertib)	OVCAR3 (ovarian)	Not Specified	Not Specified	[5]
MK-1775 (Adavosertib)	A427 (lung)	CellTiter-Glo	0.116	[6]

WEE1 Signaling Pathway

The diagram below illustrates the central role of WEE1 in the G2/M cell cycle checkpoint. WEE1 phosphorylates CDK1, leading to its inactivation and cell cycle arrest. Inhibition of WEE1 by compounds like **WEE1-IN-10** prevents this phosphorylation, leading to premature mitotic entry.

WEE1 Signaling Pathway in G2/M Checkpoint

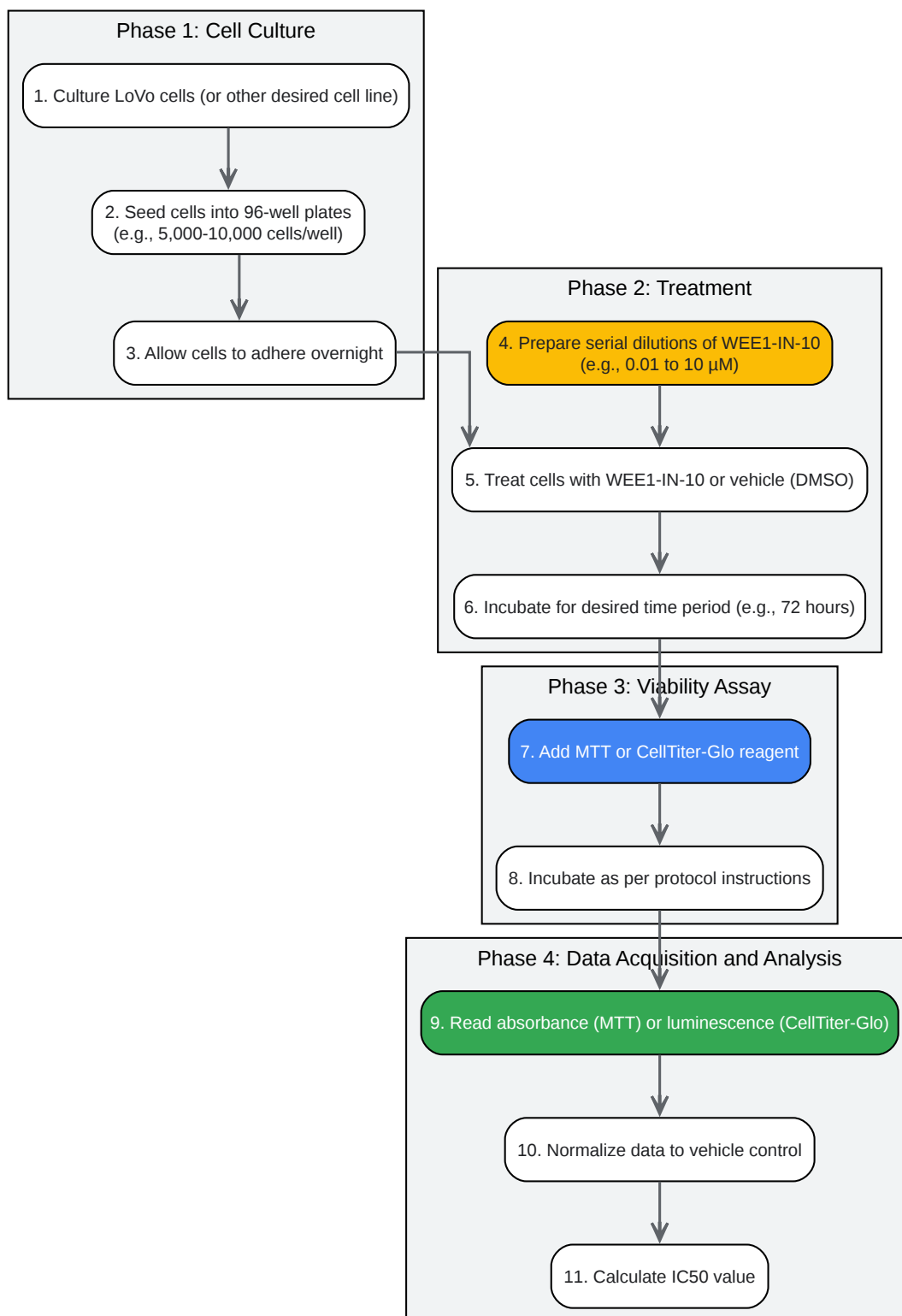
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WEE1 Signaling Pathway in G2/M Checkpoint

Experimental Workflow for Cell Viability Assays

The following diagram outlines the general workflow for determining the effect of **WEE1-IN-10** on cell viability.

WEE1-IN-10 Cell Viability Assay Workflow



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References

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